

# Personal protective equipment for handling 2-Ketoglutaric acid- $^{13}\text{C}$

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## Compound of Interest

Compound Name: 2-Ketoglutaric acid- $^{13}\text{C}$

Cat. No.: B135282

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## Essential Safety and Handling of 2-Ketoglutaric Acid- $^{13}\text{C}$

For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This document provides immediate and essential safety and logistical information for the handling of 2-Ketoglutaric acid- $^{13}\text{C}$ , a stable isotope-labeled compound used as a tracer and internal standard in metabolic research. The following procedural guidance is based on established safety data sheets (SDS) and aims to ensure the safe use and disposal of this compound in a laboratory setting.

### Hazard Identification and Classification

2-Ketoglutaric acid is classified as a hazardous substance that can cause serious eye damage. [1][2][3][4] Some safety data sheets also indicate that it may cause skin and respiratory irritation.[4] The primary hazard statement is H318: Causes serious eye damage.

Hazard Classification	GHS Code	Description
Serious Eye Damage/Eye Irritation	Eye Dam. 1	Causes serious eye damage
Skin Corrosion/Irritation	Skin Irrit. 2	Causes skin irritation
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	STOT SE 3	May cause respiratory irritation

### Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling 2-Ketoglutaric acid-<sup>13</sup>C to minimize exposure and ensure personal safety.

Protection Type	Specification	Rationale
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield may be required for larger quantities or when there is a risk of splashing.	To prevent contact with eyes, which can cause serious and irreversible damage.
Hand Protection	Protective gloves. The specific glove material should be selected based on the solvent used and breakthrough time. Nitrile or neoprene gloves are generally suitable for handling solids.	To prevent skin contact and irritation.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended if exposure limits are exceeded or if irritation or other symptoms are experienced, particularly when handling the powder and generating dust.	To prevent inhalation of dust particles which may cause respiratory irritation.
Body Protection	A lab coat or other protective clothing should be worn to prevent skin contact.	To protect skin from accidental spills.

## Operational Plan: Handling and Storage

Adherence to a strict operational plan is crucial for the safe handling and storage of 2-Ketoglutaric acid-<sup>13</sup>C.

### Handling:

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood to minimize inhalation of dust. Ensure that eyewash stations and safety showers are readily

accessible.

- Personal Hygiene: Avoid all personal contact, including inhalation. Do not eat, drink, or smoke in the handling area. Wash hands thoroughly with soap and water after handling.
- Dispensing: When weighing or transferring the solid, do so carefully to avoid generating dust. Use appropriate tools (e.g., spatula) for handling.

#### Storage:

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place. Recommended storage temperature is typically between 2-8°C.
- Incompatibilities: Keep away from strong oxidizing agents.

#### Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

Emergency Situation	First-Aid Measures
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms persist.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician.
Spill	For minor spills, clean up immediately. Use dry clean-up procedures and avoid generating dust. Sweep up, shovel up, or vacuum up the material and place it in a sealed, labeled container for disposal. For major spills, alert emergency responders.

## Disposal Plan

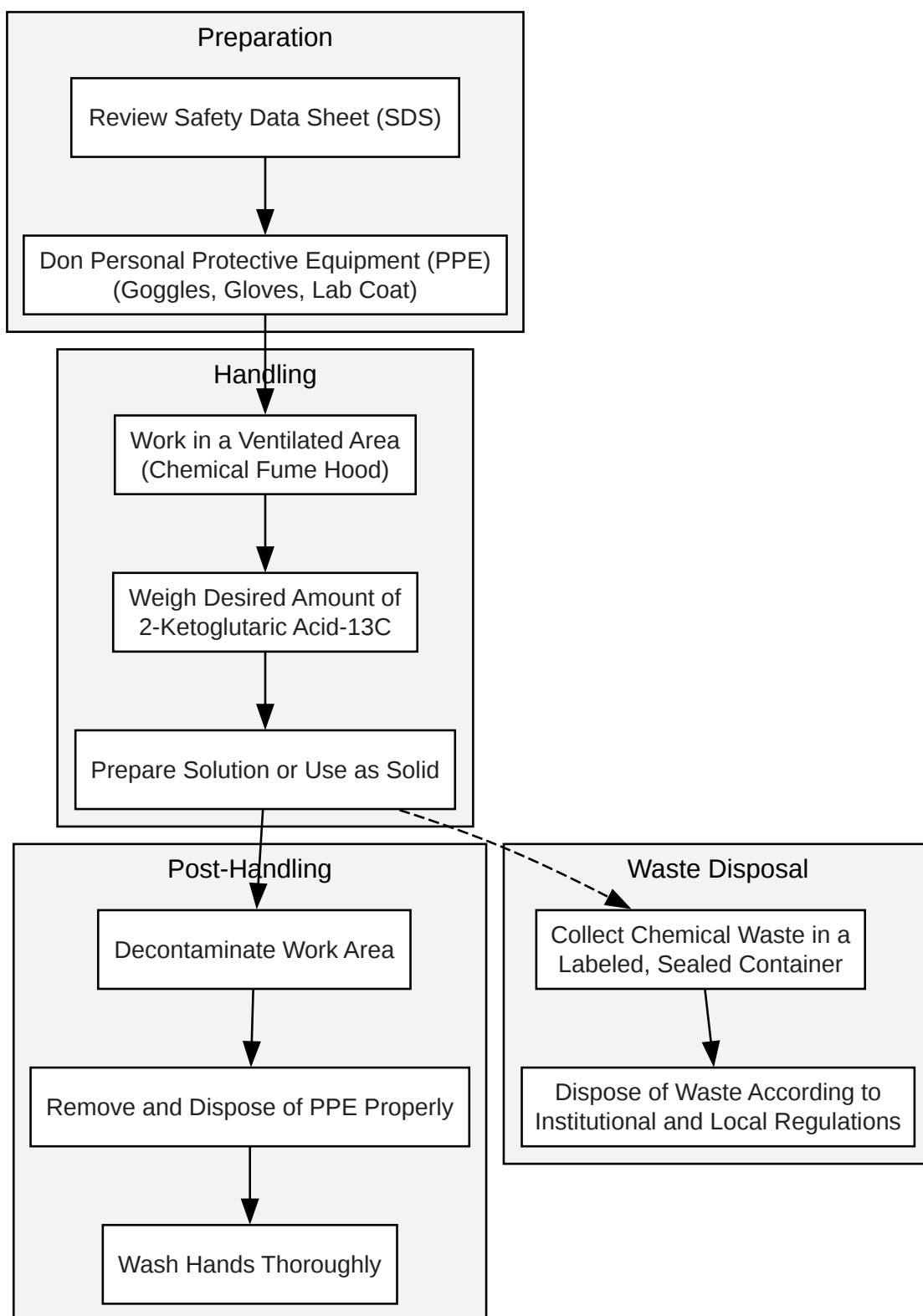
Proper disposal of 2-Ketoglutaric acid-<sup>13</sup>C and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- **Waste Chemical:** Dispose of this material and its container as hazardous waste. Do not allow the product to enter drains. Chemical waste should be disposed of in accordance with local, regional, and national regulations.
- **Contaminated Packaging:** Handle contaminated packaging in the same way as the substance itself. Empty containers should be triple-rinsed (or equivalent) and offered for

recycling or reconditioning where possible.

#### Experimental Workflow for Handling 2-Ketoglutaric Acid-<sup>13</sup>C

The following diagram illustrates a standard workflow for safely handling 2-Ketoglutaric acid-<sup>13</sup>C in a laboratory setting.



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Safe Handling Workflow for 2-Ketoglutaric Acid-<sup>13</sup>C

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